

Application Notes and Protocols: Yuehgesin C Stock Solution Preparation

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Compound of Interest

Compound Name: Yuehgesin C

Cat. No.: B173203

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Introduction

Yuehgesin C is a natural coumarin derivative that has garnered interest within the scientific community. As with any compound intended for in vitro or in vivo studies, the accurate and consistent preparation of stock solutions is a critical first step to ensure reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **Yuehgesin C** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Yuehgesin C** is presented in Table 1. This information is essential for calculating the required mass of the compound to achieve a desired molar concentration in the stock solution.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₂ O ₅	PubChem[1]
Molecular Weight	306.4 g/mol	PubChem[1]
Appearance	White to off-white solid	General knowledge
Storage (Powder)	-20°C for up to 3 years	General lab protocol
Storage (in Solvent)	-80°C for up to 1 year	General lab protocol

Experimental Protocols

I. Determining Yuehgesin C Solubility (Empirical Method)

Since specific solubility data for **Yuehgesin C** in common laboratory solvents is not readily available, it is recommended to perform a small-scale solubility test to determine the optimal solvent and maximum practical concentration.

Materials:

- **Yuehgesin C** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof), anhydrous
- Vortex mixer
- Microcentrifuge tubes (1.5 mL)
- Pipettors and sterile tips

Protocol:

- Weigh out a small, known amount of **Yuehgesin C** (e.g., 1 mg) and place it into a microcentrifuge tube.

- Add a small, precise volume of the desired solvent (e.g., 100 μ L of DMSO or ethanol) to the tube.
- Vortex the mixture vigorously for 2-3 minutes to facilitate dissolution.
- Visually inspect the solution for any undissolved particulate matter.
- If the solid has completely dissolved, continue to add small, known volumes of the solvent, vortexing after each addition, until precipitation is observed. This will provide an estimate of the saturation point.
- If the solid does not dissolve in the initial volume, gradually increase the solvent volume, vortexing thoroughly, until the compound is fully dissolved.
- Record the final concentration at which the compound is fully dissolved. This will serve as the maximum practical stock concentration for that solvent.

II. Preparation of a 10 mM Yuehgesin C Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro assays. The final concentration should be adjusted based on the empirically determined solubility and experimental needs.

Materials:

- **Yuehgesin C** (Molecular Weight: 306.4 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Analytical balance
- Vortex mixer
- Pipettors and sterile, filter-barrier tips

Calculation:

To prepare a 10 mM stock solution, the required mass of **Yuehgesin C** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For 1 mL (0.001 L) of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 306.4 \text{ g/mol} = 3.064 \text{ mg}$$

Protocol:

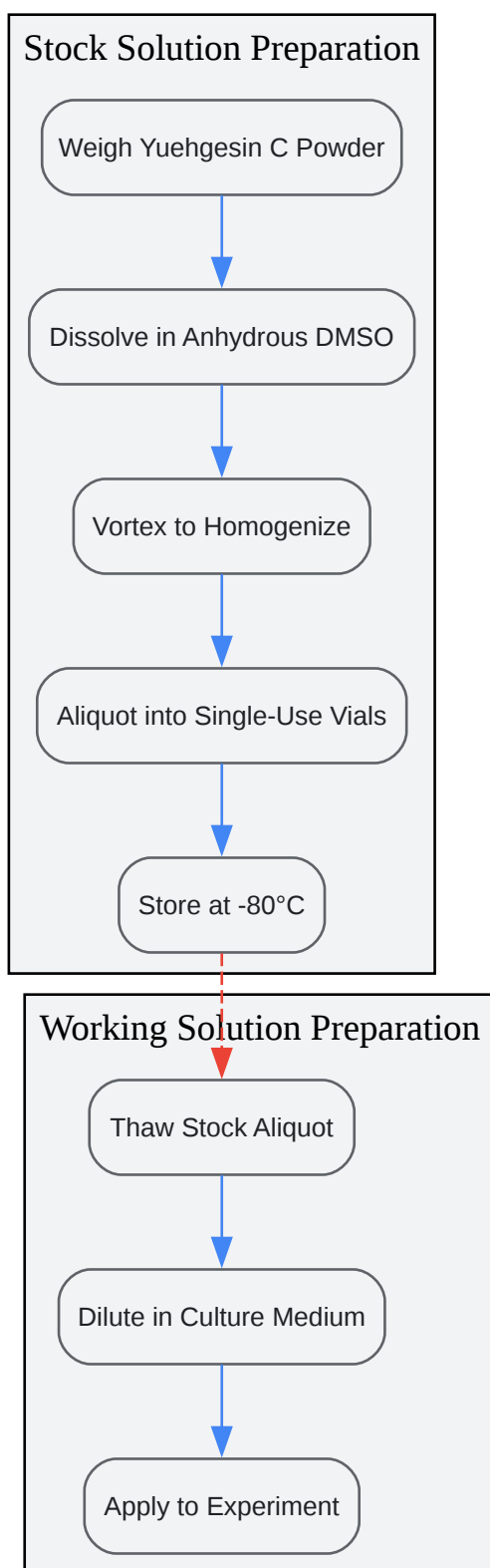
- Tare a sterile microcentrifuge tube on an analytical balance.
- Carefully weigh 3.064 mg of **Yuehgesin C** powder into the tared tube.
- Add 1 mL of anhydrous DMSO to the tube containing the **Yuehgesin C** powder.
- Cap the tube securely and vortex the solution until the **Yuehgesin C** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- Once dissolved, briefly centrifuge the tube to collect the entire solution at the bottom.
- Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles and light exposure.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage.

Data Presentation

The following table summarizes the recommended concentrations and storage conditions for **Yuehgesin C** stock solutions based on general laboratory best practices for natural product compounds.

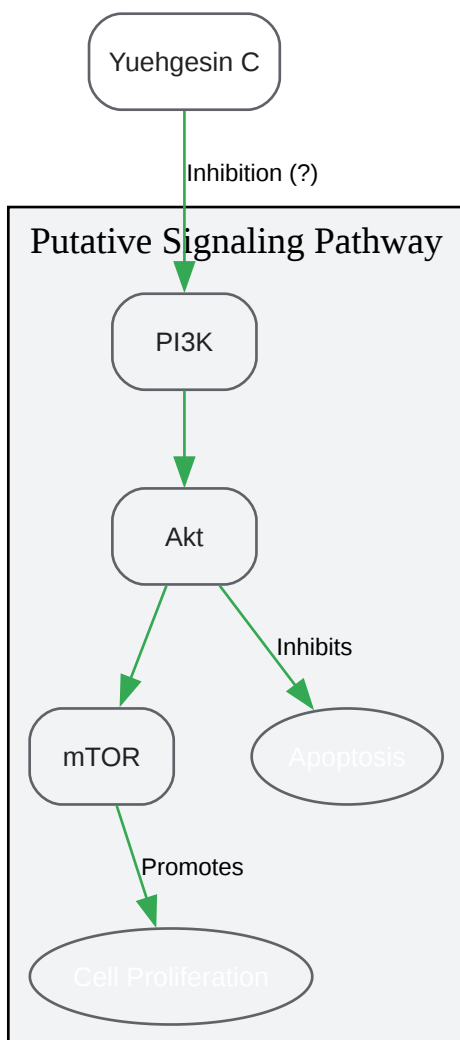
Parameter	Recommendation
Recommended Solvents	DMSO, Ethanol
Recommended Stock Concentration	1-10 mM (to be confirmed by solubility testing)
Powder Storage	-20°C, desiccated, protected from light
Stock Solution Storage	-80°C in single-use aliquots
Freeze-Thaw Cycles	Avoid repeated cycles

Mandatory Visualizations



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Caption: Workflow for preparing and using **Yuehgesin C** stock solutions.



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References

- 1. (R)-YuehgesinC | C₁₇H₂₂O₅ | CID 86310823 - PubChem [pubchem.ncbi.nlm.nih.gov]
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